

Application Notes and Protocols for Motilin Receptor Binding Assays

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Compound of Interest

Compound Name: *Motilin*

Cat. No.: *B163129*

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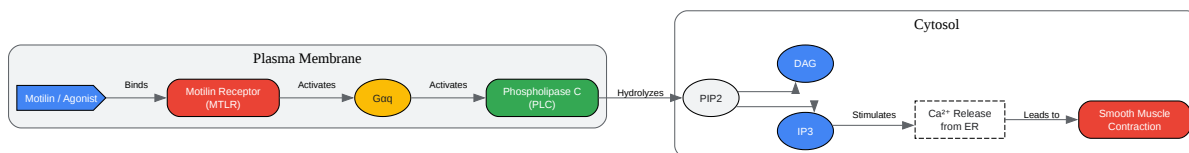
These application notes provide detailed protocols for various techniques used to study the binding of ligands to the **motilin** receptor (MTLR), a G protein-coupled receptor (GPCR) crucial for regulating gastrointestinal motility.[1][2] The methodologies covered include traditional radioligand binding assays, fluorescence-based techniques, and modern label-free approaches. This document is intended to serve as a comprehensive resource for researchers involved in the discovery and development of novel prokinetic agents targeting the **motilin** receptor.

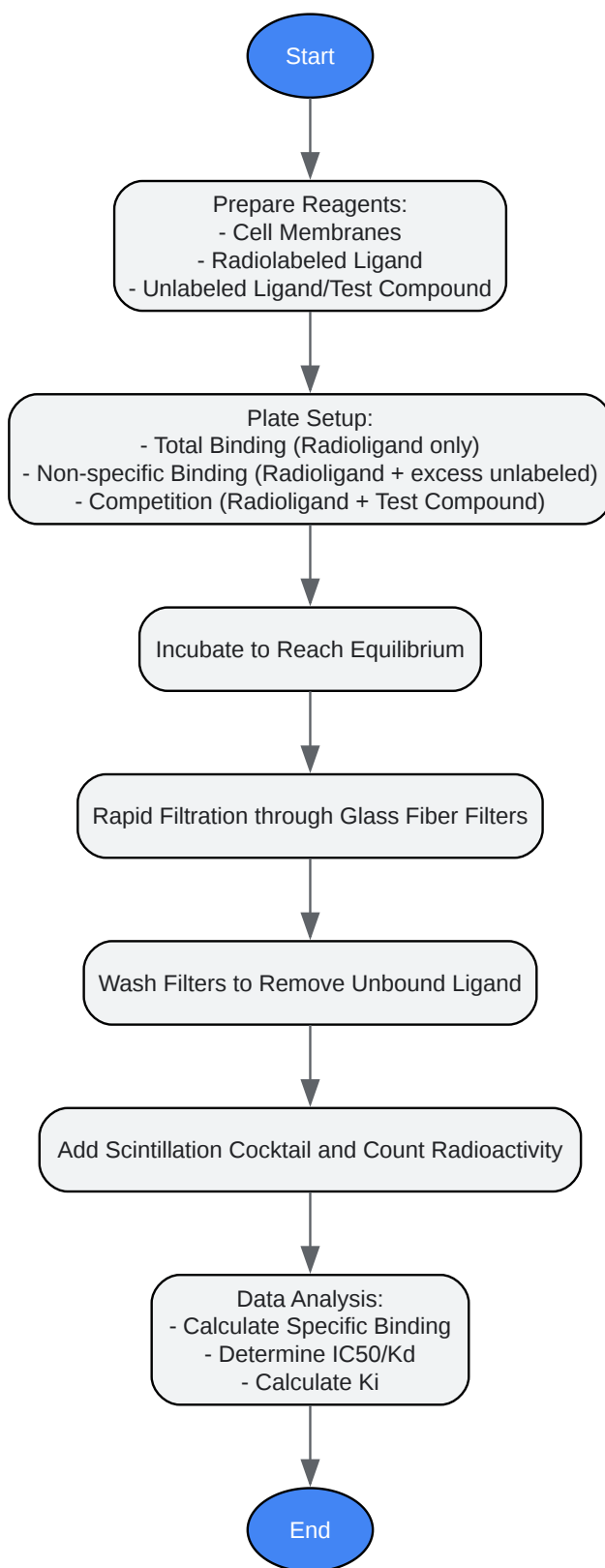
Introduction to the Motilin Receptor

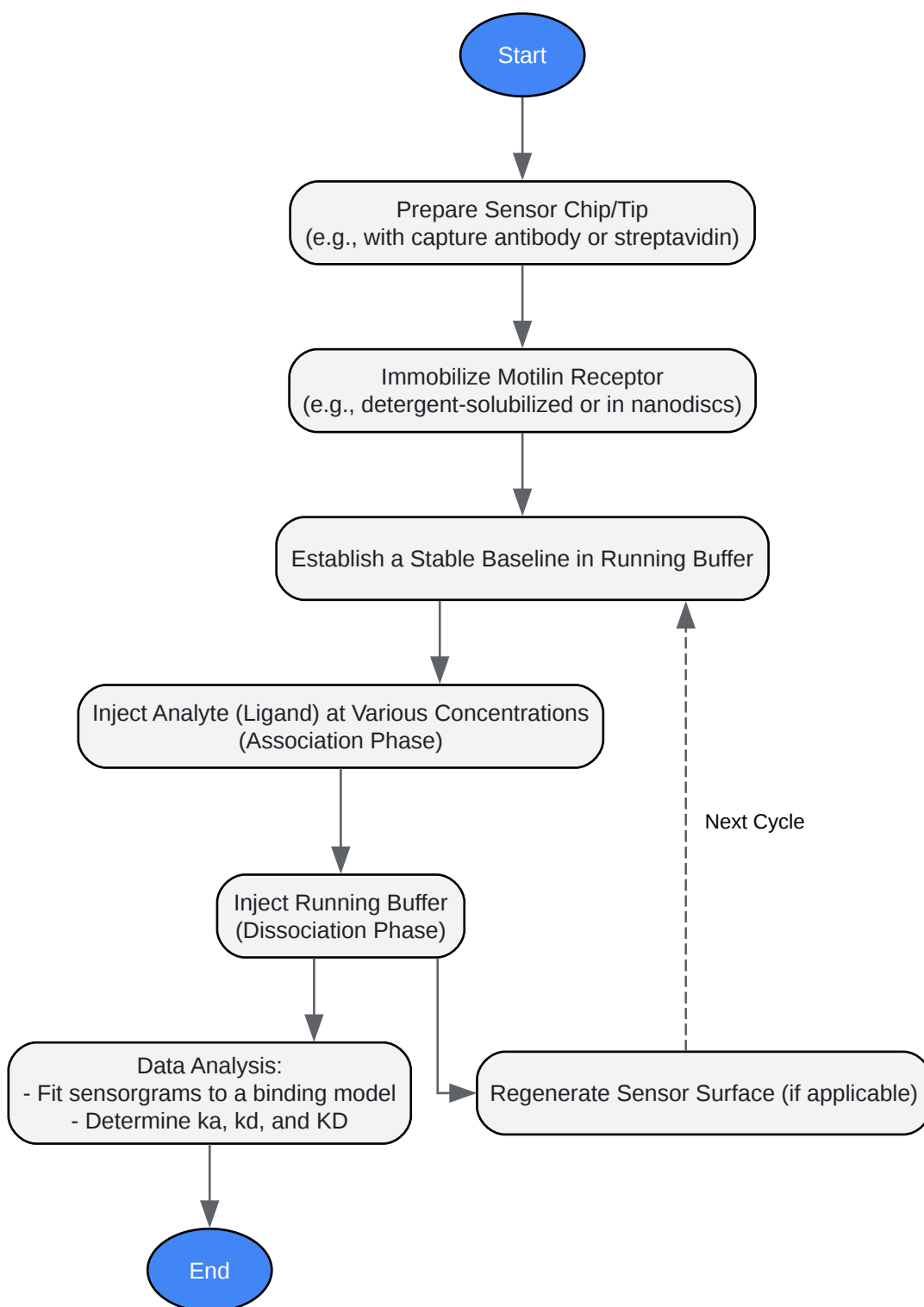
The **motilin** receptor is a Class A GPCR that, upon binding its endogenous ligand **motilin**, a 22-amino acid peptide, initiates a signaling cascade that leads to smooth muscle contraction.[3] The primary signaling pathway involves the activation of Gαq proteins, which in turn stimulates phospholipase C (PLC).[3][4] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), a key second messenger in smooth muscle contraction.[3][4] Understanding the interaction of novel compounds with this receptor is fundamental for developing therapies for motility disorders like gastroparesis.

Motilin Receptor Signaling Pathway

The activation of the **motilin** receptor initiates a well-defined signaling cascade leading to physiological responses in the gastrointestinal tract. The diagram below illustrates the primary Gq-coupled signaling pathway.







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